

Biguanide Dihydriodide: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Biguanide, dihydriodide*

Cat. No.: *B15345952*

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Disclaimer: Publicly available stability data for biguanide dihydriodide is limited. This guide provides a comprehensive overview based on the known stability of the biguanide scaffold, related biguanide compounds such as metformin, and the chemical properties of iodide salts. The information herein should be used as a general guideline, and specific stability studies for biguanide dihydriodide are strongly recommended.

Introduction

Biguanides are a class of compounds recognized for their therapeutic applications, most notably as antihyperglycemic agents.[1][2] The stability of any active pharmaceutical ingredient (API) is a critical factor in drug development, ensuring its safety, efficacy, and shelf-life. This technical guide delves into the stability and storage considerations for biguanide dihydriodide, providing insights for researchers, scientists, and drug development professionals. Understanding the chemical and physical stability of biguanide dihydriodide is paramount for developing robust formulations and defining appropriate storage conditions.[3]

Chemical and Physical Properties

Biguanide itself is a colorless solid that is soluble in water, forming a highly basic solution.[4] The dihydriodide salt is expected to be a crystalline solid with increased water solubility compared to the free base. The presence of the iodide counter-ions will influence the overall properties of the compound.

Table 1: General Chemical and Physical Properties of Biguanide and Inferred Properties of Biguanide Dihydriodide

Property	Biguanide (Free Base)	Biguanide Dihydriodide (Inferred)
Chemical Formula	C2H7N5	C2H7N5 · 2HI
Molar Mass	101.11 g/mol	357.94 g/mol
Appearance	Colorless solid[4]	White to off-white crystalline solid
Solubility	Soluble in water[4]	Expected to be highly soluble in water
Acidity (pKa)	3.07, 13.25[4]	The pKa values will be influenced by the salt formation.

Factors Affecting Stability

The stability of biguanide dihydriodide is susceptible to several environmental factors.

Temperature

Elevated temperatures can accelerate the degradation of biguanide compounds.[5] Thermal degradation may lead to the formation of melamine derivatives through the loss of ammonia, particularly at temperatures above 130°C for the free base.[2] For metformin hydrochloride, a related biguanide, thermal degradation has been observed to follow zero-order kinetics in aqueous solutions at temperatures ranging from 30°C to 70°C.[5]

pH

Biguanides are generally stable over a wide pH range.[2] However, extreme pH conditions, especially in the presence of heat, can lead to hydrolysis. Strong aqueous acids (>1 M) or bases (>1 M) are typically required to induce significant degradation.[2] The pH of aqueous solutions of biguanide dihydriodide is expected to be acidic due to the hydroiodic acid salt.

Light (Photostability)

Compounds containing iodide are known to be sensitive to light.^{[6][7][8]} Photodegradation can lead to the oxidation of iodide to iodine, which may result in a discoloration of the material (turning yellow or brown). The biguanide structure itself may also be susceptible to photodegradation. Therefore, it is crucial to protect biguanide dihydriodide from light.

Humidity (Hygroscopicity)

The hygroscopicity of a substance, its tendency to absorb moisture from the air, is a critical parameter in pharmaceutical development.^{[9][10][11][12]} While specific data for biguanide dihydriodide is unavailable, many pharmaceutical salts are hygroscopic. Moisture uptake can lead to physical changes such as deliquescence and can also accelerate chemical degradation by facilitating hydrolytic reactions.

Oxygen (Oxidative Stability)

The iodide ion is susceptible to oxidation, which can be initiated by atmospheric oxygen, especially in the presence of light or metal ions. This can lead to the formation of free iodine and potentially other degradation products. The biguanide moiety itself is relatively resistant to mild oxidizing agents.^[2]

Degradation Pathways

The primary degradation pathway for biguanides is hydrolysis, which often results in the formation of urea or biuret as byproducts.^[2] For biguanide dihydriodide, two main degradation pathways can be postulated:

- **Hydrolysis of the Biguanide Backbone:** This is a common degradation route for biguanides, leading to the formation of guanylurea and ammonia.
- **Oxidation of the Iodide Counter-ion:** The iodide can be oxidized to elemental iodine, particularly under the influence of light and oxygen.

Caption: Postulated degradation pathways for biguanide dihydriodide.

Recommended Storage and Handling

Based on the potential stability liabilities, the following storage and handling conditions are recommended for biguanide dihydriodide.

Table 2: Recommended Storage and Handling Conditions for Biguanide Dihydriodide

Condition	Recommendation	Rationale
Temperature	Store in a cool place (2-8 °C for long-term storage is advisable). Avoid excessive heat.	To minimize thermal degradation.
Light	Protect from light by storing in amber or opaque containers.	To prevent photodegradation of the iodide and potentially the biguanide structure.
Humidity	Store in a dry place with a desiccant if necessary. Use well-sealed containers.	To prevent moisture absorption which can lead to physical changes and chemical degradation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) for long-term storage.	To minimize oxidation of the iodide counter-ion.
pH of Solutions	Maintain a neutral to slightly acidic pH for aqueous solutions. Avoid strongly acidic or alkaline conditions.	To prevent hydrolysis.

Experimental Protocols for Stability Assessment

A comprehensive stability assessment of biguanide dihydriodide should include forced degradation studies and long-term stability testing under various conditions.

Forced Degradation Studies

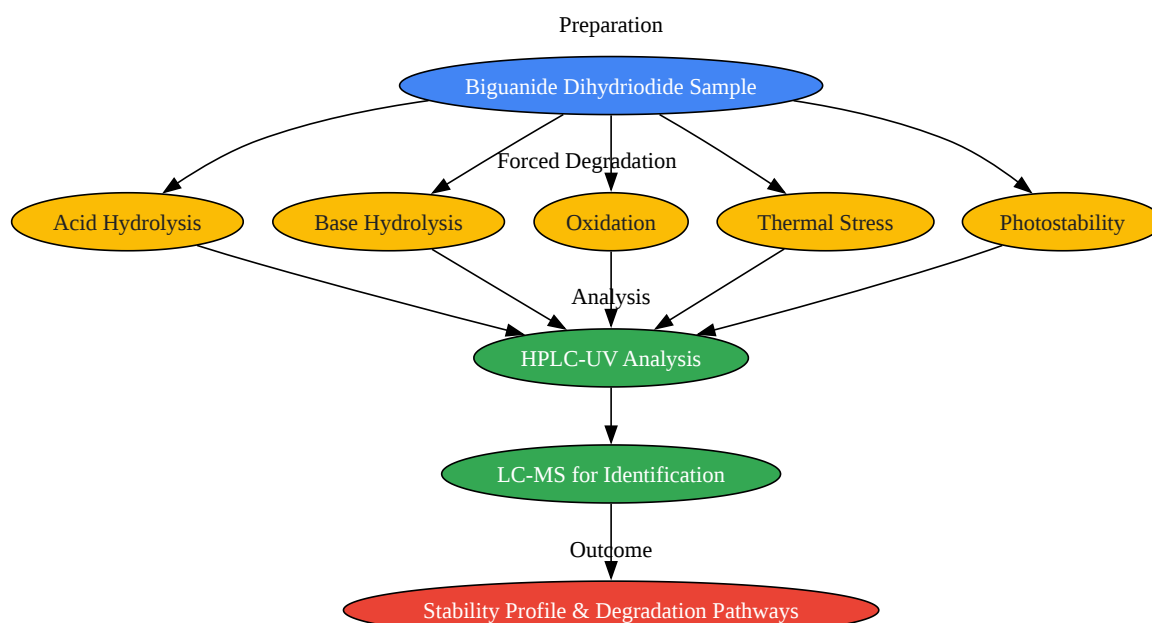
Forced degradation studies are essential to identify potential degradation products and pathways.[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Acid and Base Hydrolysis:** Treat a solution of biguanide dihydriodide with 0.1 M HCl and 0.1 M NaOH at elevated temperatures (e.g., 60°C) for a defined period.
- **Oxidative Degradation:** Expose a solution of the compound to 3% hydrogen peroxide at room temperature.
- **Thermal Degradation:** Heat the solid compound at a high temperature (e.g., 105°C) for a specified duration.
- **Photodegradation:** Expose the solid compound and a solution to UV and visible light, as per ICH Q1B guidelines.

Analytical Methods for Stability Indicating Assays

A stability-indicating analytical method is crucial to separate and quantify the parent compound from its degradation products.[\[16\]](#)

- **High-Performance Liquid Chromatography (HPLC):** A reverse-phase HPLC method with UV detection is commonly used for the analysis of biguanides. A C18 column with a mobile phase consisting of a phosphate buffer and acetonitrile is a good starting point.
- **Mass Spectrometry (MS):** LC-MS can be used to identify the structures of the degradation products.
- **UV-Visible Spectroscopy:** Can be used for quantification and to monitor for discoloration due to iodine formation.

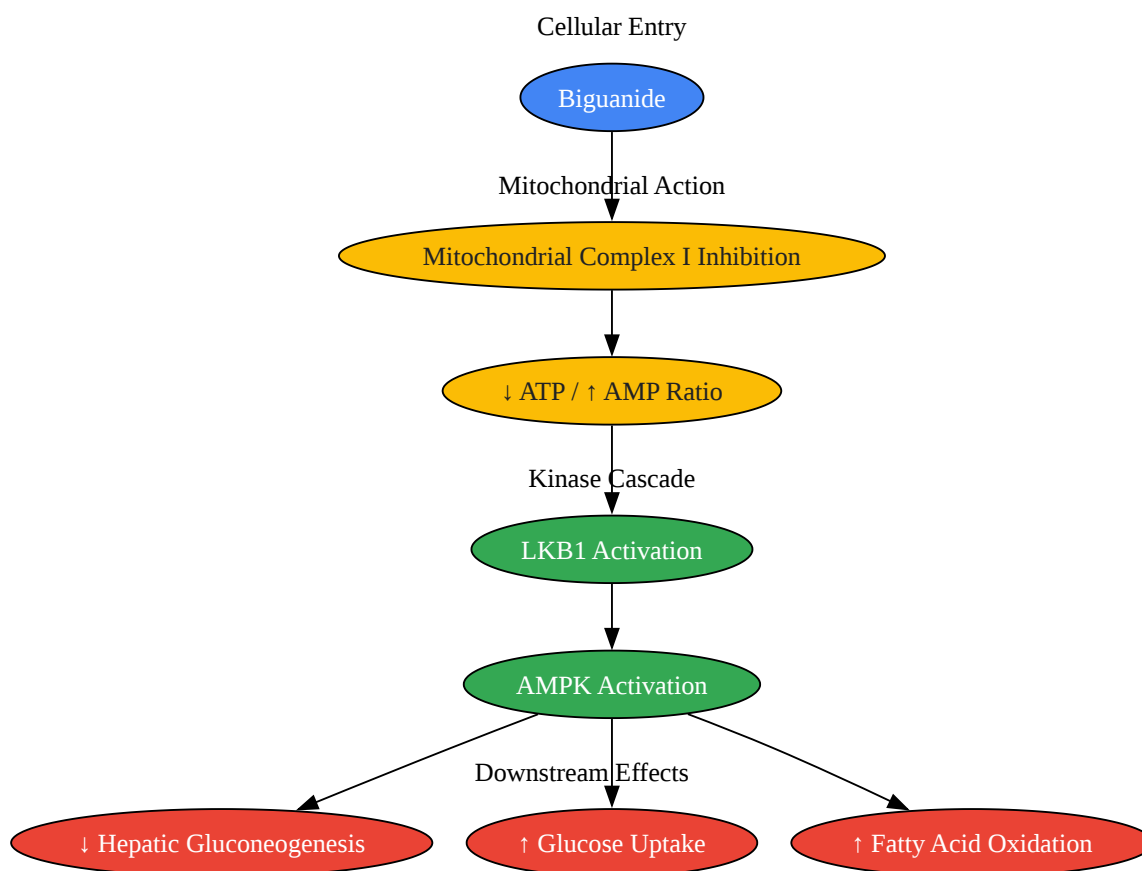


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Caption: General workflow for assessing the stability of biguanide dihydriodide.

Signaling Pathways

Biguanides, such as metformin, are known to exert their therapeutic effects through the activation of the AMP-activated protein kinase (AMPK) pathway.^{[17][18][19][20]} This pathway is a central regulator of cellular energy homeostasis. The binding of biguanides to mitochondrial complex I is thought to be a key initiating event.



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Caption: Simplified signaling pathway for biguanides.

Conclusion

While specific stability data for biguanide dihydriodide is not readily available, this technical guide provides a framework for understanding its potential stability profile based on the chemistry of the biguanide scaffold and iodide salts. Key considerations for maintaining the

stability of biguanide dihydriodide include protection from light, moisture, and high temperatures. The development of a validated stability-indicating analytical method is essential for accurately assessing its shelf-life and for the development of stable pharmaceutical formulations. Further experimental studies are necessary to establish a definitive stability profile for biguanide dihydriodide.

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References

- 1. jneonataisurg.com [jneonataisurg.com]
- 2. jneonataisurg.com [jneonataisurg.com]
- 3. taylorfrancis.com [taylorfrancis.com]
- 4. Biguanide - Wikipedia [en.wikipedia.org]
- 5. ijpcbs.com [ijpcbs.com]
- 6. researchgate.net [researchgate.net]
- 7. Photodegradation kinetics of iopamidol by UV irradiation and enhanced formation of iodinated disinfection by-products in sequential oxidation processes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Studies on the stability of iodine compounds in iodized salt - PMC [pmc.ncbi.nlm.nih.gov]
- 9. solutions.bocsci.com [solutions.bocsci.com]
- 10. Hygroscopicity Evaluation - CD Formulation [formulationbio.com]
- 11. Understanding Active Pharmaceutical Ingredient (API) Hygroscopicity Testing: Application of Dynamic Vapor Sorption Method [apexvia.com]
- 12. alfachemic.com [alfachemic.com]
- 13. ijarsct.co.in [ijarsct.co.in]
- 14. How To Overcome The Critical Challenges Faced In Forced Degradation Studies | Lhasa Limited [lhasalimited.org]

- 15. Overview on Development and Validation of Force degradation studies with Stability Indicating Methods. – Biosciences Biotechnology Research Asia [biotech-asia.org]
- 16. researchgate.net [researchgate.net]
- 17. The Mechanism of Action of Biguanides: New Answers to a Complex Question - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. immunomet.com [immunomet.com]
- 20. academic.oup.com [academic.oup.com]
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